

Application Notes and Protocols: 3,7-Dibromo-10-methylphenothiazine in Perovskite Solar Cells

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Compound of Interest

Compound Name: 3,7-Dibromo-10-methylphenothiazine

Cat. No.: B3131201

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **3,7-Dibromo-10-methylphenothiazine** as a crucial building block for the synthesis of hole-transporting materials (HTMs) for high-performance perovskite solar cells (PSCs). While not typically used as a primary HTM itself, its derivatives are instrumental in achieving high power conversion efficiencies and stability in PSCs.

Introduction

3,7-Dibromo-10-methylphenothiazine is a key heterocyclic intermediate. The phenothiazine core is an excellent electron donor and can be functionalized at the 3, 7, and 10 positions to tune its electronic and physical properties. In the context of perovskite solar cells, the dibrominated nature of this compound allows for further chemical modifications, such as Suzuki or Stille coupling reactions, to synthesize more complex and efficient HTMs. These HTMs play a critical role in extracting holes from the perovskite layer and transporting them to the electrode, thereby influencing the overall device performance.

Data Presentation

The following table summarizes the performance of various perovskite solar cells employing HTMs derived from 3,7-disubstituted phenothiazine precursors. This data provides a benchmark for the potential of new materials synthesized from **3,7-Dibromo-10-methylphenothiazine**.

HTM Designation	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage (Voc) [V]	Short-Circuit Current Density (Jsc) [mA/cm2]	Fill Factor (FF) [%]	Reference
PDO1	16.7	1.08	22.6	68.3	[1]
PDO2	20.2	1.15	23.9	73.6	[1]
AZO-I	12.6	-	-	-	[2]
AZO-II	14.0	-	-	-	[2]
PTZ-Py	19.9	-	-	-	[3]
PTZ-Py (with Spiro-OMeTAD)	22.1	-	-	-	[3]
Z30	19.17	1.114	23.53	73	[3]
HZ2	14.2	1.026	20.43	68	[3]

Note: Specific performance parameters for some HTMs were not fully detailed in the provided search results.

Experimental Protocols

Synthesis of 3,7-Dibromo-10-methylphenothiazine

This protocol describes a common method for the synthesis of **3,7-Dibromo-10-methylphenothiazine** from 10-methylphenothiazine.

Materials:

- 10-Methylphenothiazine
- Bromine (Br₂)
- Glacial Acetic Acid
- Saturated aqueous solution of sodium sulfite
- Diethyl ether
- Sodium sulfate
- Silica gel for column chromatography
- Ethyl acetate
- Hexane

Procedure:

- Dissolve 10-methylphenothiazine (1 equivalent) in glacial acetic acid in a round-bottom flask.
- Add a first molar equivalent of bromine dropwise to the solution while stirring at room temperature.
- Continue stirring for 1 hour.
- Add a second molar equivalent of bromine dropwise to the reaction mixture.
- Stir the solution for 12 hours at room temperature.
- Quench the reaction by adding a saturated aqueous solution of sodium sulfite and diethyl ether.
- Stir the mixture for 1 hour.
- Transfer the mixture to a separatory funnel and separate the organic phase.
- Extract the aqueous layer three times with diethyl ether.

- Combine all organic layers and dry with sodium sulfate.
- Remove the solvents under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a mixture of ethyl acetate and hexane as the eluent to obtain **3,7-Dibromo-10-methylphenothiazine**.[\[4\]](#)

General Protocol for Perovskite Solar Cell Fabrication

This protocol outlines the general steps for fabricating a perovskite solar cell using a phenothiazine-based HTM.

Materials:

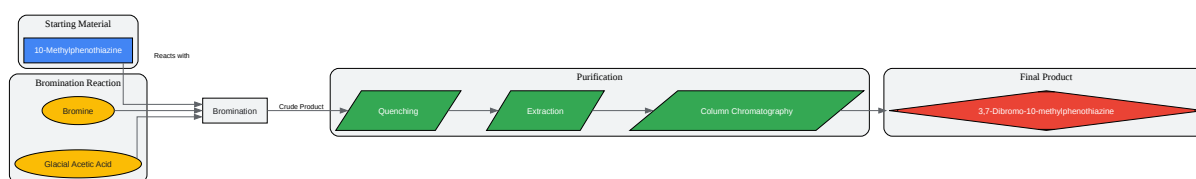
- FTO-coated glass substrates
- Titanium dioxide (TiO₂) paste
- Perovskite precursor solution (e.g., a mixture of FAPbI₃ and MAPbBr₃)
- Hole-transporting material (HTM) solution (phenothiazine-derivative dissolved in a suitable solvent like chlorobenzene)
- Additives for HTM solution (e.g., Li-TFSI, tBP)
- Gold or Silver for the back electrode

Procedure:

- **Substrate Cleaning:** Sequentially clean the FTO-coated glass substrates with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath. Dry the substrates with a stream of nitrogen.
- **Electron Transport Layer (ETL) Deposition:** Deposit a compact layer of TiO₂ onto the FTO substrate by spin-coating, followed by sintering at high temperature. Then, deposit a mesoporous TiO₂ layer and sinter again.

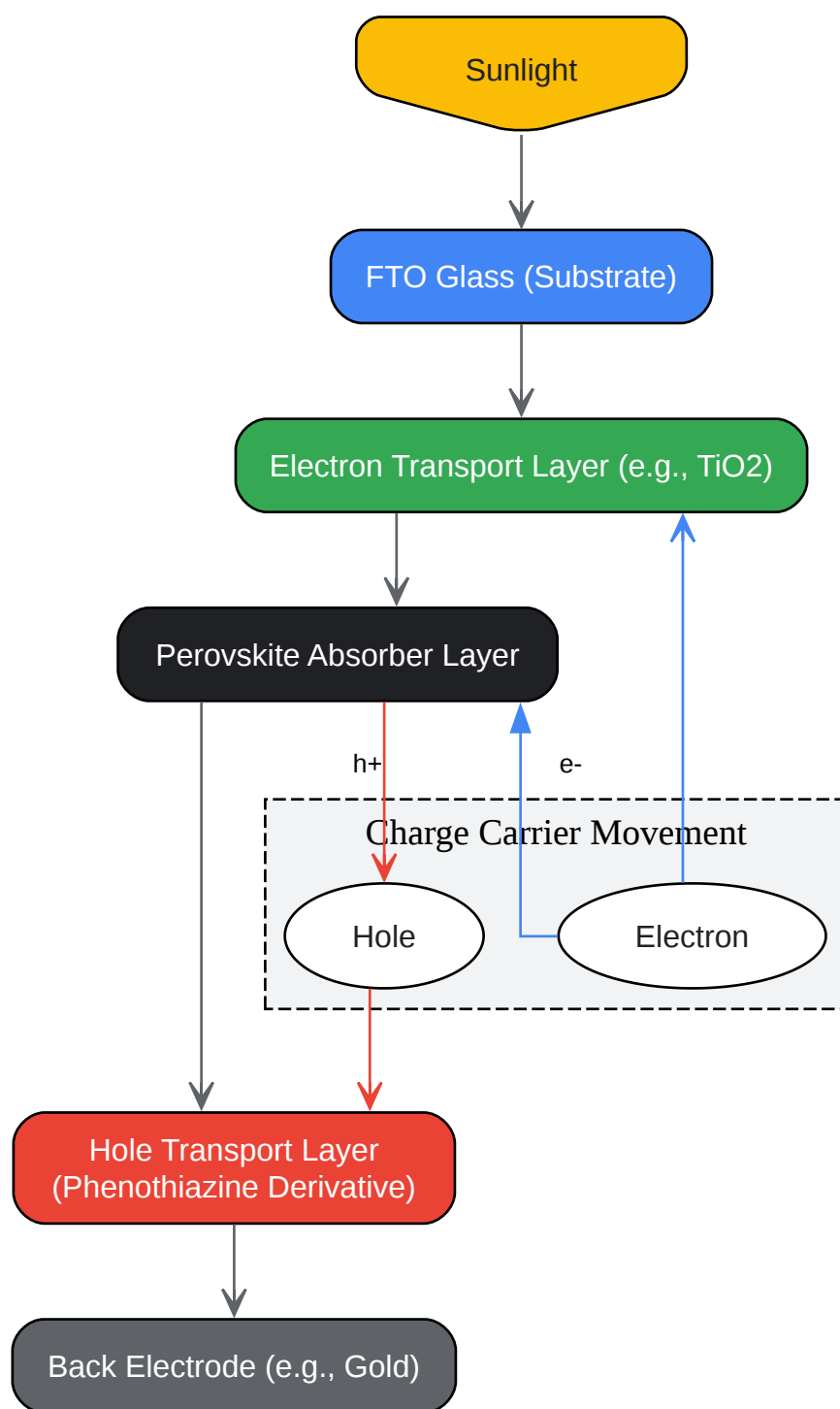
- **Perovskite Layer Deposition:** In a nitrogen-filled glovebox, deposit the perovskite precursor solution onto the TiO₂ layer via spin-coating. Anneal the substrate at a specific temperature to form the crystalline perovskite film.
- **Hole-Transporting Material (HTM) Layer Deposition:** Prepare the HTM solution by dissolving the synthesized phenothiazine derivative and additives in a solvent. Spin-coat the HTM solution on top of the perovskite layer.
- **Back Electrode Deposition:** Deposit the metal back electrode (e.g., gold or silver) by thermal evaporation through a shadow mask.
- **Device Characterization:** Characterize the photovoltaic performance of the fabricated solar cell under simulated sunlight (AM 1.5G, 100 mW/cm²).

Visualizations



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Caption: Synthesis workflow for **3,7-Dibromo-10-methylphenothiazine**.



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Caption: Role of phenothiazine-based HTM in a perovskite solar cell.

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